

# physical and chemical characteristics of 3-Pyrazolidinone hydrochloride

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## Compound of Interest

Compound Name: 3-Pyrazolidinone hydrochloride

Cat. No.: B160390

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## An In-depth Technical Guide to 3-Pyrazolidinone Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical characteristics of **3-Pyrazolidinone hydrochloride**. The information is compiled from various public sources to support research, development, and quality control activities.

### Chemical Identity and Physical Properties

**3-Pyrazolidinone hydrochloride** is a heterocyclic organic compound.<sup>[1][2]</sup> It is the hydrochloride salt of 3-Pyrazolidinone, which enhances its stability and solubility, particularly in aqueous media.<sup>[1]</sup> This compound is of interest in synthetic chemistry and pharmacology, with potential applications in pharmaceutical research and development due to its reported biological activities, including anti-inflammatory and analgesic properties.<sup>[1][2]</sup>

Table 1: General and Physical Properties of **3-Pyrazolidinone Hydrochloride**

Property	Value	Source(s)
CAS Number	1752-88-1	[3]
Molecular Formula	C <sub>3</sub> H <sub>7</sub> ClN <sub>2</sub> O	[3]
Molecular Weight	122.55 g/mol	[3]
Appearance	White to off-white or pale yellow crystalline solid/powder	[2]
Melting Point	211-212 °C	
Solubility	Soluble in water and alcohol	[1][3]
pKa	Data not available	
Density	Data not available	

## Chemical Structure and Spectroscopic Data

The chemical structure of **3-Pyrazolidinone hydrochloride** consists of a five-membered pyrazolidinone ring. While specific spectroscopic data such as <sup>1</sup>H NMR, <sup>13</sup>C NMR, and mass spectrometry for **3-Pyrazolidinone hydrochloride** are not readily available in public databases, general characteristics of the pyrazolidinone ring system are well-documented for related compounds.

Table 2: Chemical Identifiers

Identifier	Value	Source(s)
IUPAC Name	pyrazolidin-3-one;hydrochloride	
SMILES	C1CNNC1=O.Cl	[2]
InChI	InChI=1S/C3H6N2O.ClH/c6-3-1-2-4-5-3;/h4H,1-2H2,(H,5,6);1H	[3]

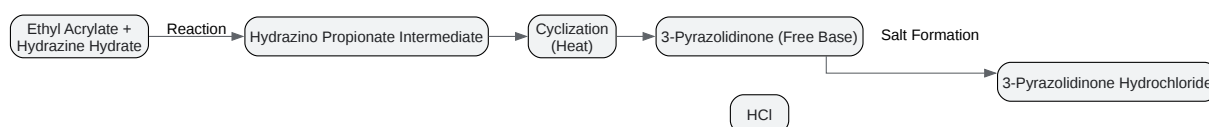
Note: Detailed, experimentally-derived spectroscopic data for **3-Pyrazolidinone hydrochloride** is not available in the searched public literature. Researchers should perform their own spectral analysis for compound verification.

## Experimental Protocols

Detailed, validated experimental protocols for the synthesis, purification, and quantitative analysis of **3-Pyrazolidinone hydrochloride** are not extensively reported in publicly accessible literature. The following sections provide generalized procedures based on common organic chemistry techniques and information available for related pyrazolidinone derivatives.

A general approach to the synthesis of 3-pyrazolidinones involves the reaction of an  $\alpha,\beta$ -unsaturated ester with hydrazine hydrate.[4] A plausible synthesis for 3-Pyrazolidinone could involve the reaction of ethyl acrylate with hydrazine hydrate, followed by cyclization and subsequent treatment with hydrochloric acid to form the hydrochloride salt.

Generalized Synthetic Workflow:



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### Generalized Synthetic Workflow for **3-Pyrazolidinone Hydrochloride**.

Recrystallization is a standard method for the purification of solid organic compounds.[5][6] The choice of solvent is critical and should be determined experimentally. A suitable solvent would dissolve the compound well at an elevated temperature but poorly at room temperature.

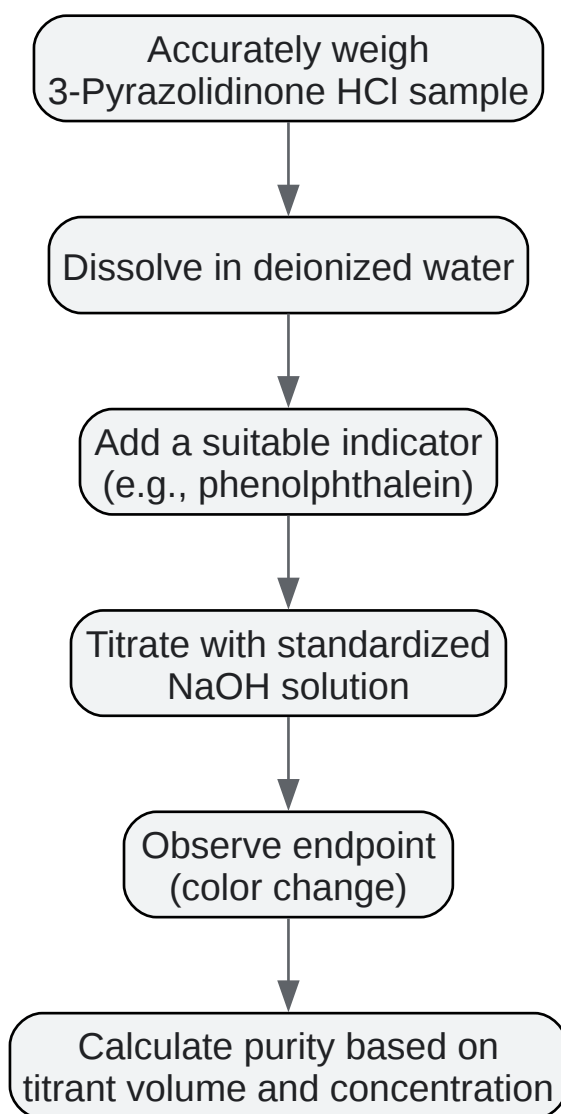
Generalized Recrystallization Protocol:

- Solvent Selection: Experimentally determine a suitable solvent or solvent pair (e.g., ethanol/water, isopropanol).

- **Dissolution:** Dissolve the crude **3-Pyrazolidinone hydrochloride** in a minimal amount of the hot solvent.
- **Decolorization (Optional):** If colored impurities are present, add a small amount of activated charcoal and heat briefly.
- **Hot Filtration:** Quickly filter the hot solution to remove insoluble impurities and charcoal.
- **Crystallization:** Allow the filtrate to cool slowly to room temperature, followed by further cooling in an ice bath to induce crystallization.
- **Isolation:** Collect the crystals by vacuum filtration.
- **Washing:** Wash the crystals with a small amount of cold solvent.
- **Drying:** Dry the purified crystals under vacuum.

While a specific validated HPLC or titration method for **3-Pyrazolidinone hydrochloride** was not found, a general approach for quantitative analysis of a basic hydrochloride salt would involve titration with a standardized strong base.

Generalized Titration Workflow:



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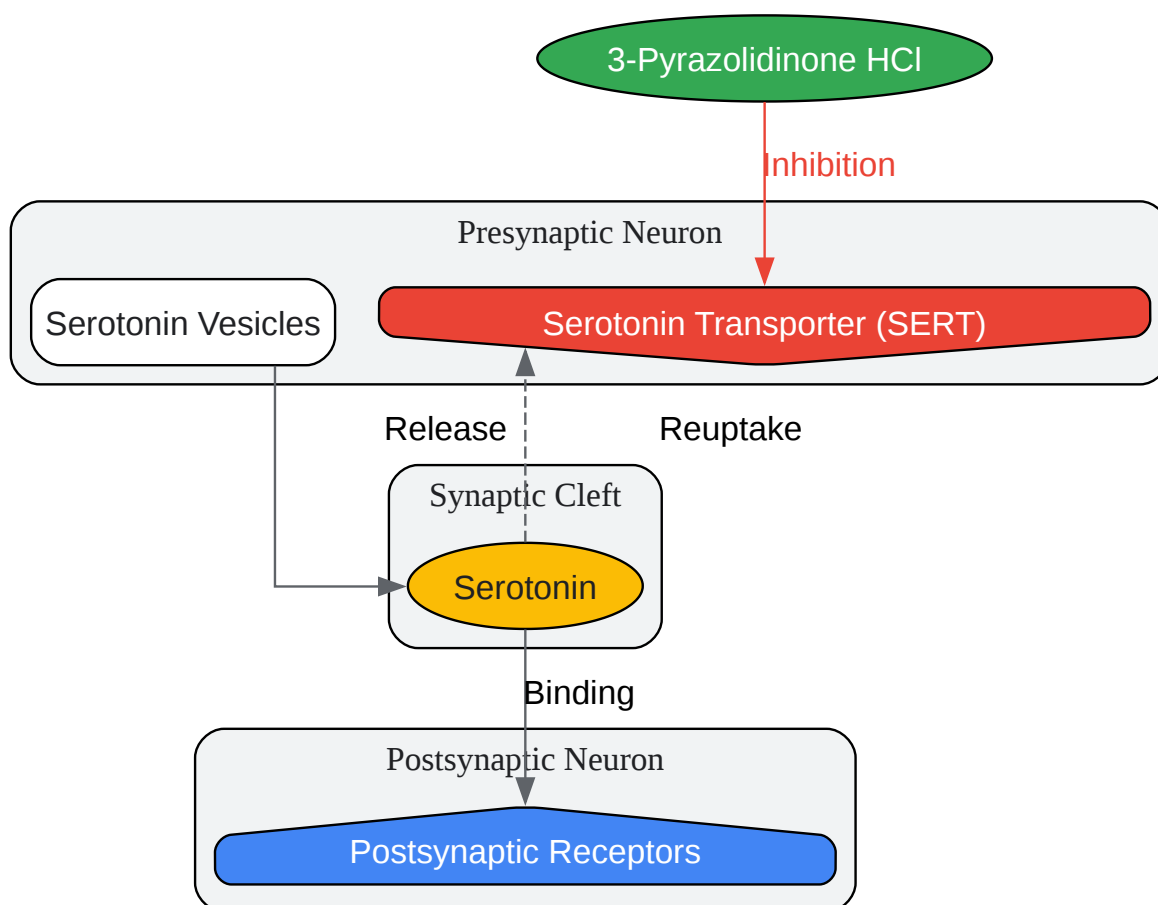
Generalized Workflow for Quantitative Analysis by Titration.

## Biological Activity and Mechanism of Action

One of the synonyms for **3-Pyrazolidinone hydrochloride**, 4,5-Dihydro-1H-pyrazol-3-ol hydrochloride, has been described as a potent inhibitor of the uptake and transport of serotonin in the rat brain.[3] This suggests that the compound may act as a serotonin reuptake inhibitor (SRI). SRIs block the serotonin transporter (SERT), leading to an increase in the extracellular concentration of serotonin in the synaptic cleft.[7]

Proposed Mechanism of Action: Serotonin Transporter Inhibition

The serotonin transporter is a protein that mediates the reuptake of serotonin from the synaptic cleft back into the presynaptic neuron.[7] By inhibiting this transporter, **3-Pyrazolidinone hydrochloride** would increase the availability of serotonin to bind to postsynaptic receptors.



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Mechanism of Serotonin Transporter (SERT) Inhibition.

## Safety Information

Based on available safety data sheets for related compounds, **3-Pyrazolidinone hydrochloride** should be handled with care. Appropriate personal protective equipment, such as gloves, safety glasses, and a lab coat, should be worn. Work should be conducted in a well-ventilated area. For detailed safety information, refer to the supplier's Safety Data Sheet (SDS).

Disclaimer: This document is intended for informational purposes only and is based on publicly available data. It is not a substitute for rigorous, experimentally validated data. Researchers and developers should conduct their own studies to confirm the properties and suitability of **3-Pyrazolidinone hydrochloride** for their specific applications.

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## References

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- 2. Page loading... [[wap.guidechem.com](https://wap.guidechem.com)]
- 3. CAS 1752-88-1: 3-PYRAZOLIDINONE HYDROCHLORIDE | CymitQuimica [[cymitquimica.com](https://cymitquimica.com)]
- 4. [arkat-usa.org](https://arkat-usa.org) [[arkat-usa.org](https://arkat-usa.org)]
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- 6. [mt.com](https://mt.com) [[mt.com](https://mt.com)]
- 7. Transporter inhibition: selective serotonin reuptake inhibitors [[web.williams.edu](https://web.williams.edu)]
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